

Personal protective equipment for handling Methyl 5-chloro-2-methoxybenzoate

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Compound of Interest

Compound Name:	Methyl 5-chloro-2-methoxybenzoate
Cat. No.:	B154170

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Essential Safety and Handling Guide for Methyl 5-chloro-2-methoxybenzoate

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Methyl 5-chloro-2-methoxybenzoate** (CAS No: 33924-48-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks associated with this chemical.

Methyl 5-chloro-2-methoxybenzoate is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Adherence to the personal protective equipment (PPE) guidelines and operational plans outlined below is imperative for safe laboratory practices.

Hazard Identification and Classification

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Serious Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.[\[1\]](#)

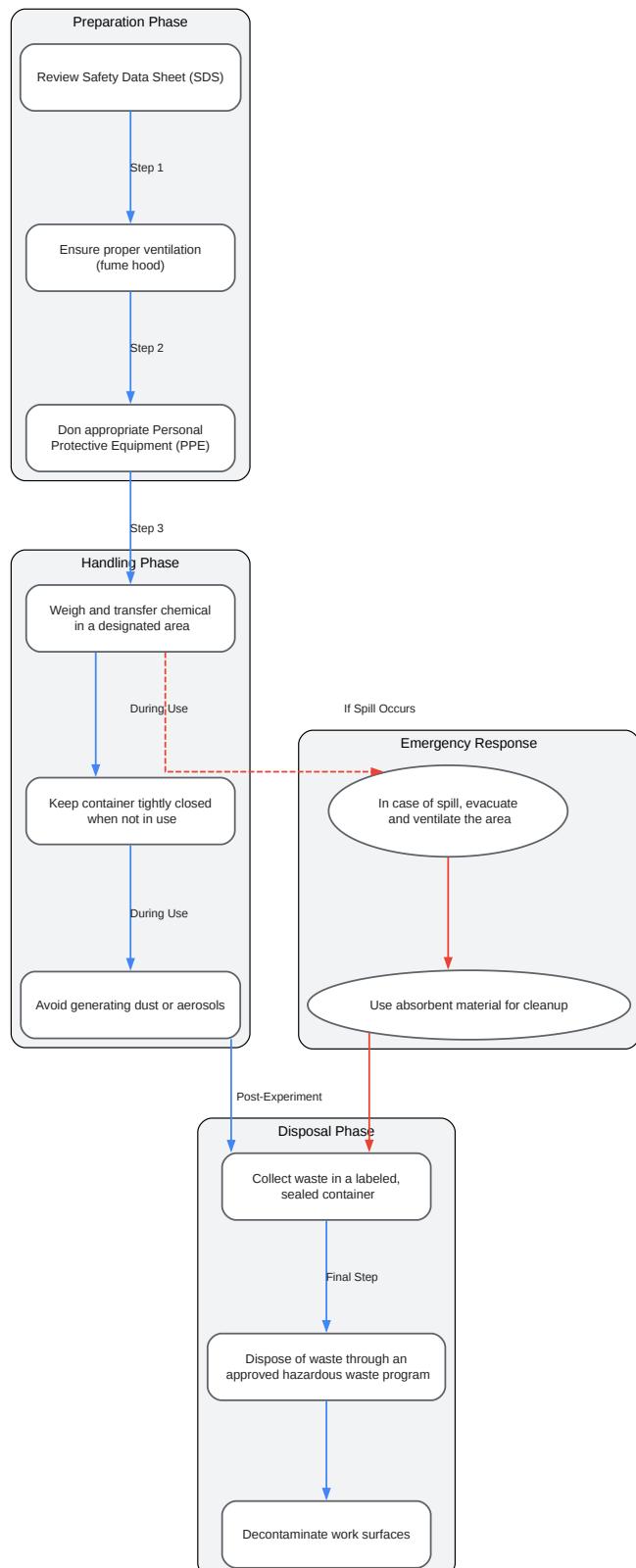
Recommended Personal Protective Equipment (PPE)

To ensure personal safety, the following PPE is mandatory when handling **Methyl 5-chloro-2-methoxybenzoate**:

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary if there is a splash hazard. [2] [3]
Hand Protection	Chemical-resistant gloves	Wear appropriate protective gloves to prevent skin exposure. [2] [4] While specific material breakthrough times are not provided in the search results, chemical-impermeable gloves are recommended. [5]
Body Protection	Laboratory coat	A standard lab coat is sufficient for most applications. For larger quantities, additional protective clothing may be required. [2] [3]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 dust mask)	To be used in the case of insufficient ventilation, when handling large quantities, or if dust or aerosols are generated. [2] [4] Not typically required under normal use with adequate ventilation. [3]

Experimental Workflow and Handling Procedures

Proper handling of **Methyl 5-chloro-2-methoxybenzoate** is critical to prevent exposure. The following workflow outlines the key steps for safe handling, from preparation to disposal.



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Safe handling workflow for **Methyl 5-chloro-2-methoxybenzoate**.

Operational and Disposal Plans

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Avoid direct contact with the skin and eyes.[5]
- Avoid breathing in dust, fumes, or vapors.[5]
- Wash hands thoroughly after handling the chemical.[2]
- Keep the container tightly closed when not in use.[3][5]

Storage:

- Store in a cool, dry, and well-ventilated location.[3][5]
- Keep the container tightly sealed.[3][5]
- Store away from incompatible materials, such as strong oxidizing agents.[3]

Spill Response:

- In the event of a spill, ensure the area is well-ventilated and evacuate personnel.
- Use an absorbent material to contain and clean up the spill.
- Collect the spilled material and any contaminated absorbent into a sealed container for proper disposal.

Disposal:

- All waste containing **Methyl 5-chloro-2-methoxybenzoate** must be treated as hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations at an approved waste disposal facility.[5]

- Do not release the chemical into the environment.^[3] One disposal method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.^[6]
- Contaminated PPE should also be disposed of as hazardous waste.

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